

What is the chemical structure of neryl diphosphate?

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Compound of Interest

Compound Name: Neryl diphosphate

Cat. No.: B3034385

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An In-depth Technical Guide to Neryl Diphosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **neryl diphosphate** (NPP), a key intermediate in isoprenoid metabolism. It details its chemical structure, physicochemical properties, biosynthetic pathway, and its role as a precursor in the formation of various monoterpenes. Furthermore, this document outlines detailed experimental protocols for the enzymatic synthesis and analysis of NPP, and discusses its regulatory role in isoprenoid biosynthesis.

Chemical Structure and Properties of Neryl Diphosphate

Neryl diphosphate is an organic compound classified as a polyprenol diphosphate.^[1] It is the cis-isomer of the more commonly known geranyl diphosphate (GPP).^[2] The molecule consists of a ten-carbon monoterpenoid, nerol, which is esterified with a diphosphate group. The chemical structure is characterized by a (Z)-configuration at the C2-C3 double bond of the neryl moiety.

The IUPAC name for **neryl diphosphate** is [(2Z)-3,7-dimethylocta-2,6-dienyl] phosphono hydrogen phosphate.^[1] It is also commonly referred to as neryl pyrophosphate (NPP).^{[1][3]} At

a physiological pH of 7.3, it exists predominantly as the trianion, **neryl diphosphate(3-)**.^[2]

Quantitative Data

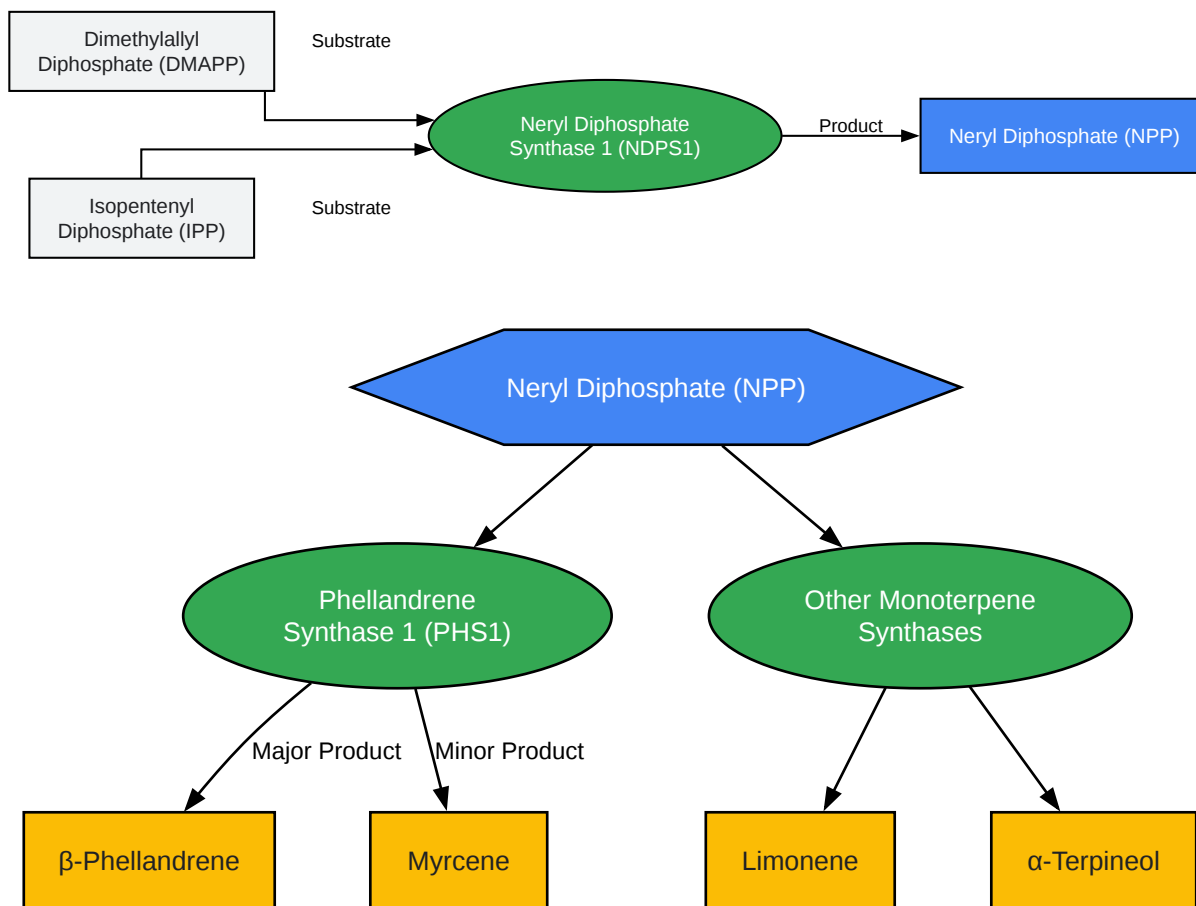
The key physicochemical properties of **neryl diphosphate** are summarized in the table below.

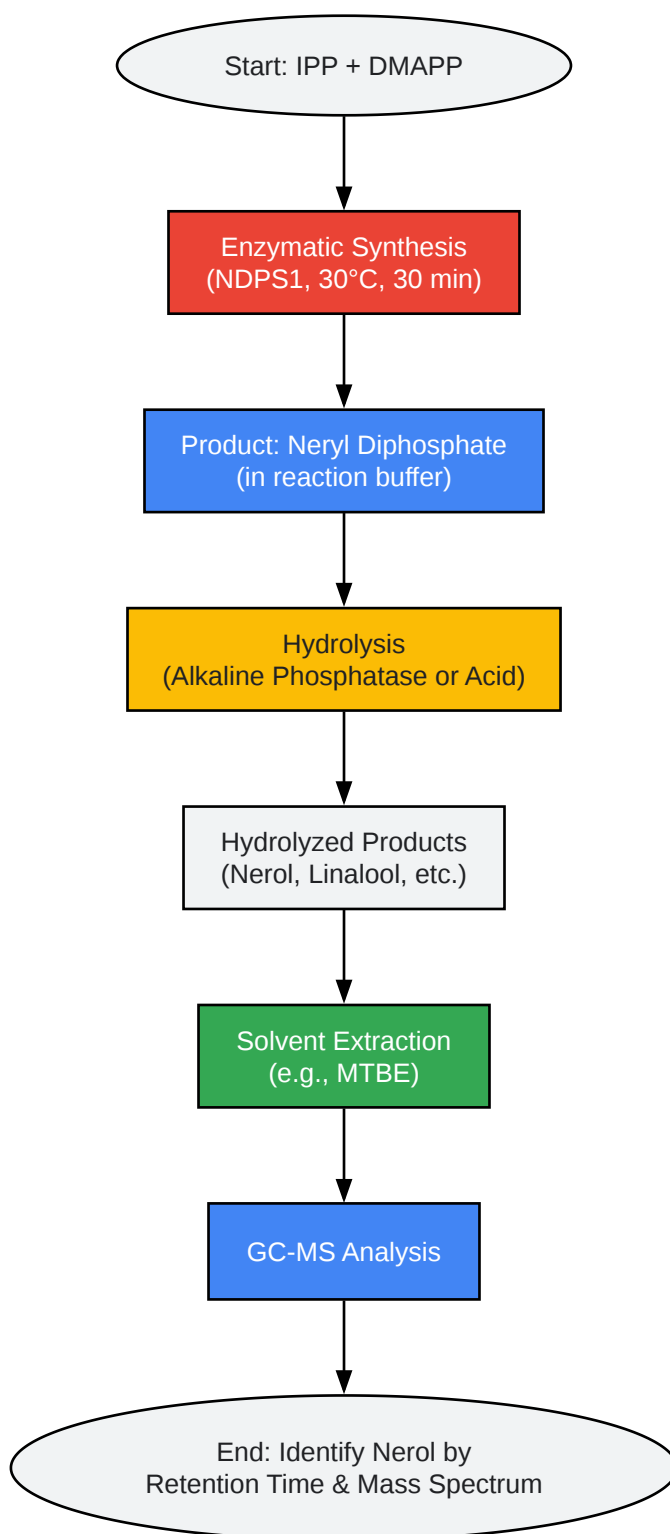
Property	Value	Citation(s)
Molecular Formula	C ₁₀ H ₂₀ O ₇ P ₂	[1]
Molecular Weight	314.21 g/mol	[1][4]
Monoisotopic Mass	314.068426 Da	[1]
CAS Number	16751-02-3	[3][4]
Canonical SMILES	<chem>CC(=CCC/C(=C\COP(=O)(O)OP(=O)(O)O)/C)C</chem>	[1]
Solubility	Soluble in water and most aqueous buffers (> 5 mg/mL)	[3]
Storage Conditions	Store dry at -20°C. Stock solutions should be stored frozen.	[3]

Biosynthesis and Metabolism

Neryl diphosphate is synthesized from the fundamental C5 isoprenoid building blocks, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP).^[5] These precursors are themselves produced via the mevalonate (MVA) pathway in eukaryotes or the non-mevalonate/methylerythritol 4-phosphate (MEP) pathway in bacteria and plants.^[5]

The key enzyme responsible for NPP synthesis is **neryl diphosphate synthase (NDPS)**, a cis-prenyltransferase.^{[6][7]} This enzyme catalyzes the head-to-tail condensation of one molecule of DMAPP with one molecule of IPP to form the C10 **neryl diphosphate**.^{[6][7]}





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